

8-Chloro-ATP stability and storage conditions

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Compound of Interest

Compound Name: 8-Chloro-ATP

CAS No.: 185341-71-3

Cat. No.: B15585432

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8-Chloro-ATP Technical Support Center

This technical support guide provides detailed information on the stability and storage of 8-Chloro-adenosine triphosphate (**8-Chloro-ATP**), along with troubleshooting advice and experimental protocols for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **8-Chloro-ATP**?

For long-term stability, solid **8-Chloro-ATP** should be stored at -80°C, where it can be stable for at least two years.^[1] Storage at -20°C is also a viable option for shorter periods.

Q2: How should I store **8-Chloro-ATP** in solution?

For optimal stability, aqueous solutions of **8-Chloro-ATP** should be prepared in a buffer at a pH between 6.8 and 7.4. It is highly recommended to aliquot the solution into single-use volumes and store them frozen at -20°C or -80°C. Frozen neutral solutions of ATP, a closely related compound, are stable for at least a year. Avoid repeated freeze-thaw cycles as this can lead to degradation.

Q3: How stable is **8-Chloro-ATP** in solution at room temperature?

Direct stability data for **8-Chloro-ATP** at room temperature is not readily available. However, for a similar compound, 8-(4-Chlorophenylthio)adenosine 3',5'-cyclic monophosphate (8-CPT-cAMP), aqueous solutions at room temperature degrade at a rate of approximately 1% per day. It is therefore advisable to minimize the time **8-Chloro-ATP** solutions are kept at room temperature. For immediate use in experiments, solutions should be kept on ice.

Q4: What is the optimal pH for **8-Chloro-ATP** solutions?

While specific studies on **8-Chloro-ATP** are limited, the stability of the parent molecule, ATP, is known to be highest in the pH range of 6.8 to 7.4. Both acidic and alkaline conditions will accelerate the hydrolysis of the phosphate chain. For a related analog, 8-CPT-cAMP, the most stable pH range for solutions is between 5 and 7.^[2]

Q5: What are the primary degradation products of **8-Chloro-ATP**?

The primary degradation pathway for **8-Chloro-ATP** is the hydrolysis of the triphosphate chain. This process results in the sequential formation of 8-Chloro-adenosine diphosphate (8-Chloro-ADP), followed by 8-Chloro-adenosine monophosphate (8-Chloro-AMP), and finally 8-Chloroadenosine.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Degradation of 8-Chloro-ATP stock solution.	Prepare fresh stock solutions from solid material. Aliquot new stocks into single-use vials and store at -80°C. Avoid repeated freeze-thaw cycles. Always keep the solution on ice during experimental setup.
Incorrect pH of the experimental buffer.	Ensure that the pH of all buffers containing 8-Chloro-ATP is within the neutral range (pH 6.8-7.4) to minimize hydrolysis.	
Loss of compound activity	Prolonged storage at inappropriate temperatures.	Discard old stock solutions that have been stored for extended periods, especially if not consistently kept at -80°C. Verify the activity of a new batch of 8-Chloro-ATP in a control experiment.
Contamination of the stock solution.	Use sterile techniques when preparing and handling 8-Chloro-ATP solutions to prevent microbial or enzymatic degradation. Filter-sterilize the solution if appropriate for your application.	

Unexpected peaks in analytical assays (e.g., HPLC)	Presence of degradation products (8-Chloro-ADP, 8-Chloro-AMP).	Confirm the identity of the unexpected peaks by comparing their retention times with those of 8-Chloro-ADP and 8-Chloro-AMP standards. If degradation is confirmed, prepare a fresh 8-Chloro-ATP solution.
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Stability Data

While specific quantitative stability data for **8-Chloro-ATP** is not readily available in the literature, the following table provides data on the hydrolysis of its parent compound, ATP, at elevated temperatures and different pH values. This information can serve as a useful proxy for understanding the potential stability profile of **8-Chloro-ATP**.

Table 1: Half-life of ATP in Aqueous Solution at Elevated Temperatures

Temperature (°C)	pH	Half-life (minutes)
80	7	~27
100	7	~7.5
120	7	~4
80	3	~18
100	3	~5
120	3	~2.7

Data extrapolated from Möller et al., Biophysical Chemistry, 2022. The study measured hydrolysis rate constants, which were used to calculate the half-life.

Experimental Protocols

Protocol for Assessing 8-Chloro-ATP Stability

This protocol outlines a general method for determining the stability of **8-Chloro-ATP** in a specific buffer and at a given temperature using High-Performance Liquid Chromatography (HPLC).

1. Materials:

- **8-Chloro-ATP**, solid
- Buffer of choice (e.g., phosphate-buffered saline, Tris-HCl)
- HPLC system with a UV detector
- Reversed-phase C18 HPLC column
- Mobile phase (e.g., ammonium acetate buffer with an acetonitrile gradient)
- 8-Chloro-ADP and 8-Chloro-AMP standards (if available)
- Temperature-controlled incubator or water bath

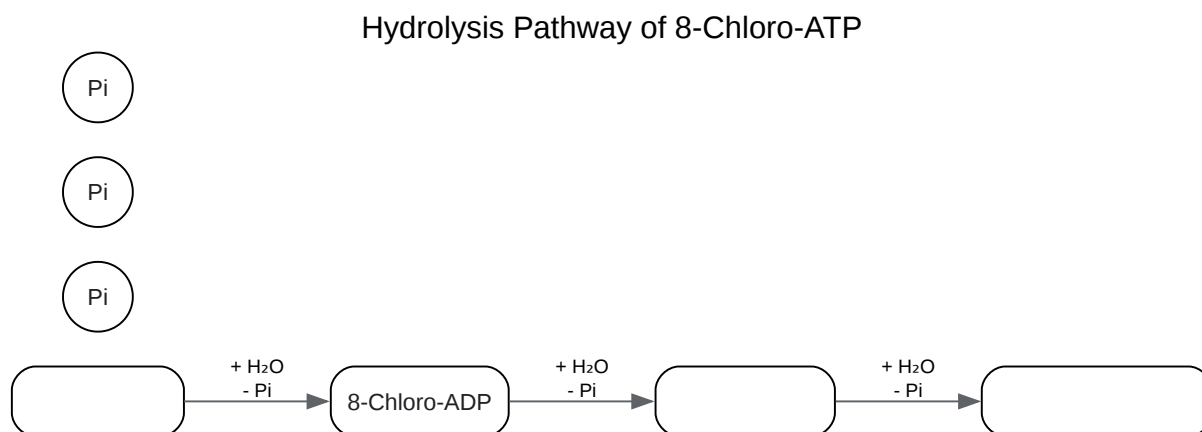
2. Procedure:

- Prepare a stock solution of **8-Chloro-ATP** (e.g., 10 mM) in the desired buffer. Adjust the pH to the target value.
- Divide the solution into several aliquots in separate vials.
- Immediately analyze a "time zero" aliquot by HPLC to determine the initial concentration and purity of **8-Chloro-ATP**.
- Place the remaining aliquots in the temperature-controlled environment (e.g., 25°C, 37°C).
- At predetermined time points (e.g., 0, 2, 4, 8, 24, 48 hours), remove one aliquot and analyze it by HPLC.
- Quantify the peak area of **8-Chloro-ATP** and any degradation products (8-Chloro-ADP, 8-Chloro-AMP) at each time point.
- Plot the concentration of **8-Chloro-ATP** versus time to determine the degradation rate.

3. Data Analysis:

- Calculate the percentage of **8-Chloro-ATP** remaining at each time point relative to the time-zero sample.
- Determine the rate constant of degradation and the half-life ($t_{1/2}$) of **8-Chloro-ATP** under the tested conditions.

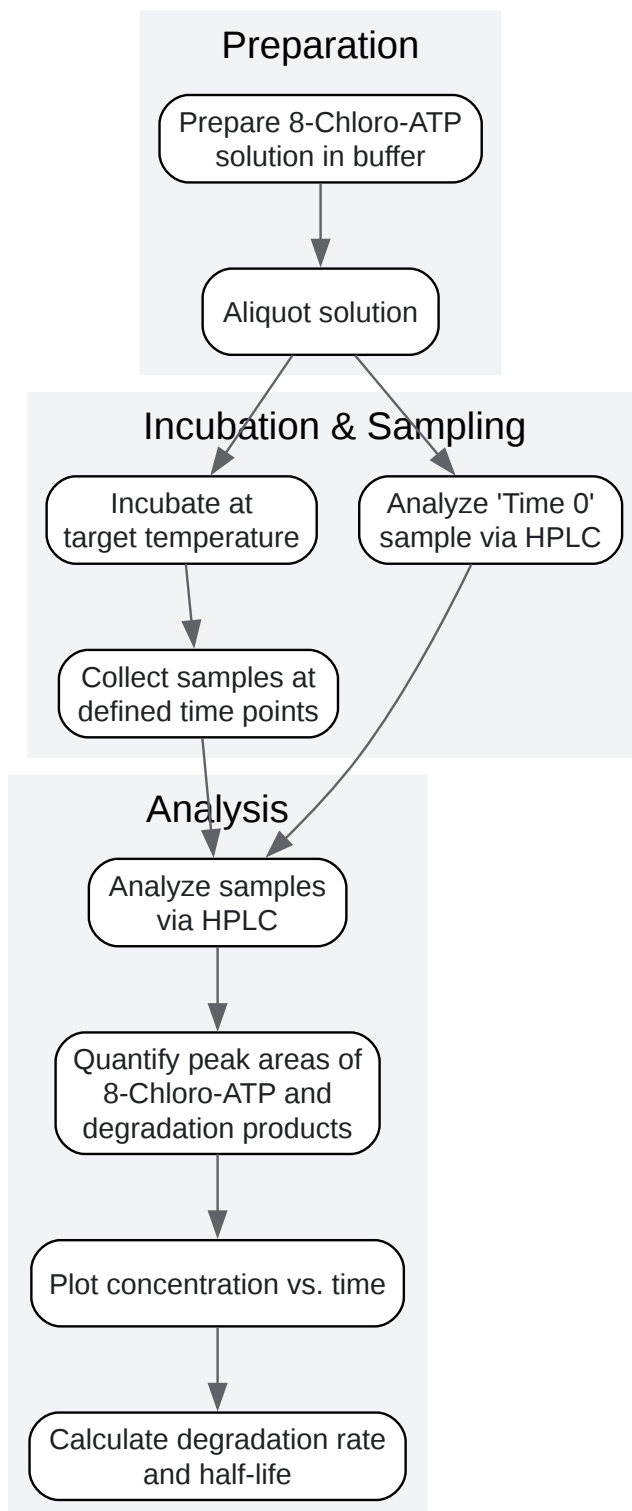
Visualizations



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Caption: Hydrolysis of **8-Chloro-ATP** to its degradation products.

Workflow for 8-Chloro-ATP Stability Testing



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Caption: Experimental workflow for assessing **8-Chloro-ATP** stability.

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References

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- [2. A very fast ion-pair reversed-phase HPLC method for the separation of the most significant nucleotides and their degradation products in human red blood cells - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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